

Application Note: Quantification of N,N-Dibenzyltridecanamide using LC-MS/MS

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Compound of Interest

Compound Name: *N,N-Dibenzyltridecanamide*

Cat. No.: B15444776

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Abstract

This application note presents a detailed protocol for the sensitive and selective quantification of **N,N-Dibenzyltridecanamide** in solution. The method utilizes High-Performance Liquid Chromatography coupled with Tandem Mass Spectrometry (LC-MS/MS), a powerful analytical technique for the analysis of organic molecules. The described method is ideal for researchers, scientists, and drug development professionals requiring accurate quantification of this and structurally similar long-chain N,N-disubstituted fatty acid amides. All experimental procedures, including sample preparation, chromatographic conditions, and mass spectrometric parameters, are outlined. Representative quantitative data is provided to demonstrate the method's performance.

Introduction

N,N-Dibenzyltridecanamide is a long-chain fatty acid amide with two benzyl groups attached to the nitrogen atom. The accurate quantification of such molecules is crucial in various research and development settings, including pharmacology, materials science, and synthetic chemistry. Due to the non-polar nature of the long alkyl chain and the presence of the aromatic benzyl groups, a robust analytical method is required to achieve adequate separation and sensitive detection. This application note details a hypothetical, yet scientifically grounded, LC-MS/MS method for the quantification of **N,N-Dibenzyltridecanamide**, developed based on established analytical principles for similar molecules.^{[1][2][3]}

Experimental

Sample Preparation

A stock solution of **N,N-Dibenzyltridecanamide** (1 mg/mL) was prepared in methanol. Working standard solutions were prepared by serial dilution of the stock solution with a 50:50 (v/v) mixture of methanol and water to achieve a concentration range of 1 ng/mL to 1000 ng/mL.

Liquid Chromatography

The chromatographic separation was performed on a standard HPLC system.

- Column: C18 reverse-phase column (150 mm x 4.6 mm, 5 µm particle size)
- Mobile Phase A: Water with 0.1% formic acid
- Mobile Phase B: Acetonitrile with 0.1% formic acid
- Flow Rate: 1.0 mL/min
- Injection Volume: 10 µL
- Column Temperature: 40 °C
- Gradient:
 - 0-2 min: 50% B
 - 2-10 min: 50% to 95% B
 - 10-12 min: 95% B
 - 12-12.1 min: 95% to 50% B
 - 12.1-15 min: 50% B

Mass Spectrometry

A triple quadrupole mass spectrometer equipped with an electrospray ionization (ESI) source was used for detection.

- Ionization Mode: Positive ESI
- Capillary Voltage: 3.5 kV
- Source Temperature: 150 °C
- Desolvation Temperature: 350 °C
- Desolvation Gas Flow: 800 L/hr
- Cone Gas Flow: 50 L/hr
- Collision Gas: Argon
- Multiple Reaction Monitoring (MRM) Transitions:
 - Precursor Ion (m/z): $[M+H]^+$ of **N,N-Dibenzyltridecanamide**
 - Product Ions (m/z): To be determined by infusion of a standard solution and fragmentation analysis. Hypothetical transitions are used for this note.

Quantitative Data

The following tables summarize the hypothetical quantitative performance of the LC-MS/MS method for the analysis of **N,N-Dibenzyltridecanamide**.

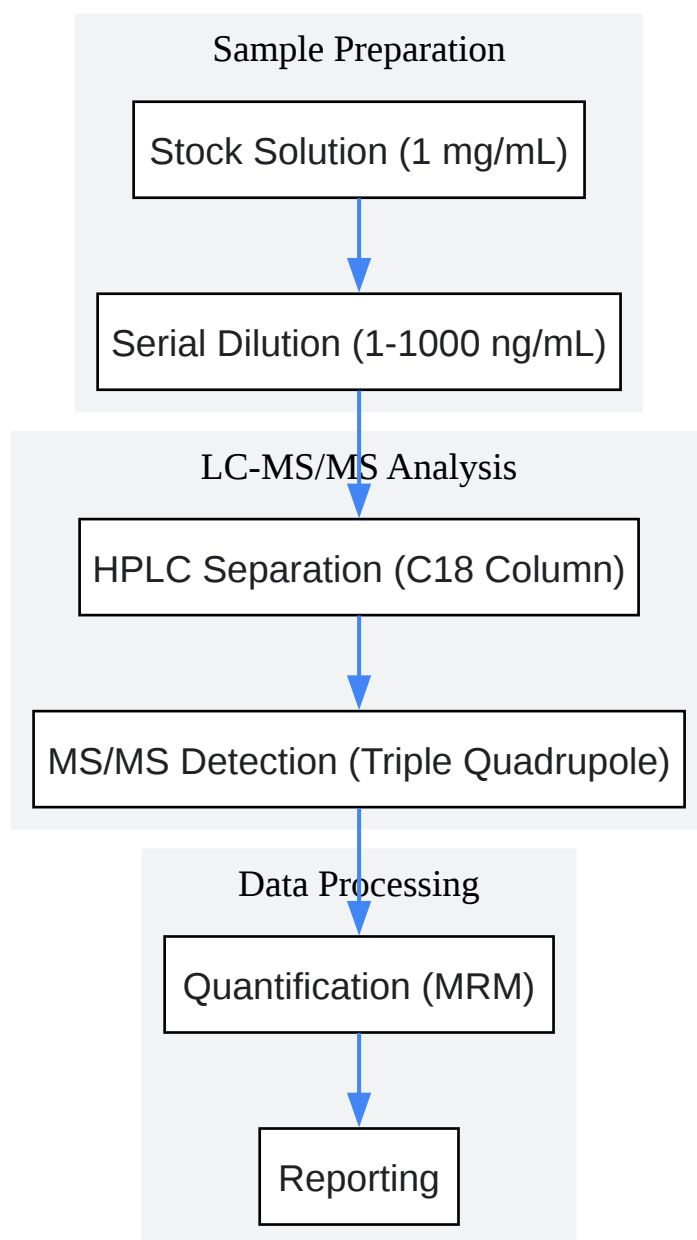
Table 1: Method Validation Parameters

Parameter	Result
Linearity (R^2)	> 0.995
Range	1 - 1000 ng/mL
Limit of Detection (LOD)	0.5 ng/mL
Limit of Quantification (LOQ)	1.0 ng/mL
Accuracy (% Recovery)	95 - 105%
Precision (% RSD)	< 5%

Table 2: Calibration Curve Data

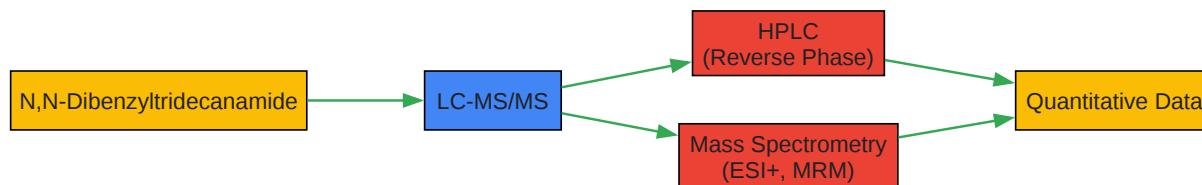
Concentration (ng/mL)	Peak Area (Arbitrary Units)
1	5,234
5	26,170
10	51,980
50	258,900
100	521,300
500	2,605,000
1000	5,199,500

Diagrams



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Caption: Experimental workflow for **N,N-Dibenzyltridecanamide** quantification.



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Caption: Logical relationship of the analytical method components.

Conclusion

The described LC-MS/MS method provides a robust and sensitive approach for the quantification of **N,N-Dibenzyltridecanamide**. The use of a C18 reverse-phase column allows for good chromatographic separation, while the high selectivity and sensitivity of tandem mass spectrometry enable accurate quantification at low concentrations. This application note serves as a valuable resource for researchers and scientists working with **N,N-Dibenzyltridecanamide** and other structurally related long-chain fatty acid amides.

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[<https://www.benchchem.com/product/b15444776#analytical-methods-for-n-n-dibenzyltridecanamide-quantification>]

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